

Physical and chemical properties of Diethyl maleate

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Diethyl Maleate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethyl maleate (DEM) is an organic compound with the chemical formula C₈H₁₂O₄. It is the diethyl ester of maleic acid and presents as a colorless liquid with a faint fruity odor.[1][2] DEM is a versatile reagent in organic synthesis and holds significant interest in biomedical research, primarily due to its ability to deplete intracellular glutathione (GSH), a key antioxidant.[3][4] This technical guide provides an in-depth overview of the physical and chemical properties of **diethyl maleate**, detailed experimental protocols for their determination, and a discussion of its applications, particularly in the context of drug development and research.

Physical and Chemical Properties

The physical and chemical properties of **diethyl maleate** are summarized below. These properties are crucial for its handling, application in synthetic chemistry, and for understanding its behavior in biological systems.

Nomenclature and Identifiers



Property	Value
IUPAC Name	diethyl (2Z)-but-2-enedioate[1]
Synonyms	Maleic acid diethyl ester, Diethyl (Z)-2- butenedioate, Ethyl maleate
CAS Number	141-05-9
Molecular Formula	C8H12O4
Molecular Weight	172.18 g/mol
Chemical Structure	
Chemical Structure of Diethyl Maleate	

Physical Properties

A comprehensive list of the key physical properties of **diethyl maleate** is provided in the table below.

Property	Value
Appearance	Colorless liquid
Odor	Faint, fruity, banana-citrus like
Boiling Point	225 °C at 101.3 kPa
Melting Point	-10 °C
Density	1.064 g/mL at 25 °C
Solubility in Water	Slightly soluble (1.4% at 30°C)
Solubility in Organic Solvents	Soluble in ethanol and ether
Vapor Pressure	1 mmHg at 14 °C
Refractive Index (n ²⁰ /D)	1.441
Flash Point	93 °C (Cleveland Open Cup)
Autoignition Temperature	662 °F (350 °C)



Spectroscopic Data

Spectroscopy	Data
Infrared (IR)	Characteristic peaks for C=O stretching of the ester at ~1720 cm ⁻¹ , C=C stretching at ~1645 cm ⁻¹ , and C-O stretching at ~1200-1300 cm ⁻¹ .
¹ H Nuclear Magnetic Resonance (¹ H NMR)	Signals for the ethyl group protons (triplet and quartet) and a singlet for the two equivalent vinylic protons.
¹³ C Nuclear Magnetic Resonance (¹³ C NMR)	Resonances for the carbonyl carbons, vinylic carbons, and the carbons of the ethyl groups.
Mass Spectrometry (MS)	Molecular ion peak (M+) at m/z = 172, along with characteristic fragmentation patterns.

Chemical Reactivity

Diethyl maleate's reactivity is primarily dictated by the electron-withdrawing nature of its two ester groups, which polarize the carbon-carbon double bond. This makes it a versatile substrate for various organic reactions.

Michael Addition

As an α,β -unsaturated ester, **diethyl maleate** is an excellent Michael acceptor. It readily undergoes 1,4-conjugate addition with a wide range of nucleophiles, including amines, thiols, and carbanions. This reaction is fundamental to many of its applications, including its biological activity.

Diels-Alder Reactions

Diethyl maleate is a competent dienophile in Diels-Alder reactions, reacting with conjugated dienes to form cyclohexene derivatives. This cycloaddition reaction is a powerful tool for the synthesis of complex cyclic molecules.

Hydrolysis



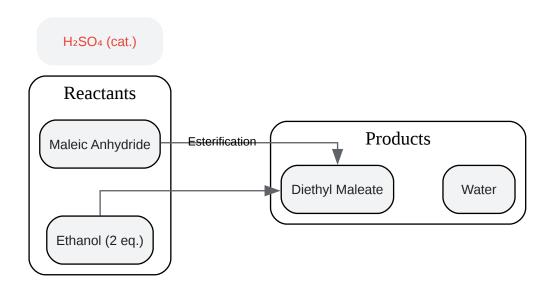
Under acidic or basic conditions, the ester groups of **diethyl maleate** can be hydrolyzed to yield maleic acid and ethanol.

Polymerization

Diethyl maleate can undergo polymerization, often as a comonomer with other vinyl monomers, to produce a variety of polymers with different properties.

Synthesis of Diethyl Maleate

A common laboratory and industrial synthesis of **diethyl maleate** involves the Fischer esterification of maleic anhydride with ethanol in the presence of an acid catalyst, such as sulfuric acid.



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Synthesis of Diethyl Maleate.

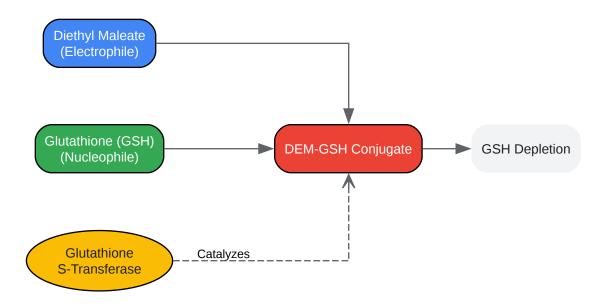
Biological Activity: Glutathione Depletion

In biological systems, the primary and most studied activity of **diethyl maleate** is its ability to deplete intracellular glutathione (GSH). GSH is a critical tripeptide antioxidant that protects cells from oxidative damage.

The mechanism of GSH depletion by DEM involves a Michael addition reaction. The electrophilic double bond of **diethyl maleate** reacts with the nucleophilic thiol group of GSH.



This reaction is often catalyzed by the enzyme glutathione S-transferase (GST). The resulting conjugate is then removed from the cell, leading to a reduction in the total GSH pool.



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Mechanism of GSH Depletion by DEM.

This property makes **diethyl maleate** a valuable tool for studying the roles of GSH in various cellular processes, including redox signaling, detoxification, and apoptosis. It is widely used in toxicology and cancer research to sensitize cells to oxidative stress or to the effects of certain drugs.

Experimental Protocols

The following sections provide detailed methodologies for the determination of key physical and chemical properties of **diethyl maleate**, based on standard testing guidelines.

Determination of Boiling Point (Adapted from OECD Guideline 103)

Principle: This method involves heating the liquid to its boiling point and measuring the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Apparatus:



- Round-bottom flask with a side arm
- Condenser
- Calibrated thermometer or thermocouple
- Heating mantle
- · Boiling chips

Procedure:

- Place a small volume of diethyl maleate (approximately 20-50 mL) into the round-bottom flask along with a few boiling chips.
- Assemble the apparatus, ensuring the thermometer bulb is positioned just below the level of the side arm leading to the condenser, but not touching the liquid.
- Begin heating the flask gently with the heating mantle.
- Observe the temperature as the liquid begins to boil and a ring of condensing vapor rises up the flask.
- Record the temperature at which the vapor temperature remains constant. This is the boiling point.
- Correct the observed boiling point for any deviation from standard atmospheric pressure.

Determination of Density (Adapted from ASTM D4052)

Principle: This method utilizes a digital density meter that measures the oscillation period of a U-shaped tube filled with the liquid. The density is calculated from this period.

Apparatus:

- Digital density meter with a thermostatically controlled cell
- Syringes for sample injection



Procedure:

- Calibrate the digital density meter with dry air and a reference standard of known density (e.g., pure water) at the desired temperature (e.g., 25 °C).
- Inject a small, bubble-free aliquot of **diethyl maleate** into the sample cell using a syringe.
- Allow the temperature of the sample to equilibrate with the cell.
- The instrument will measure the oscillation period and automatically calculate and display the density of the sample.
- Perform multiple readings to ensure accuracy and precision.

Determination of Aqueous Solubility (Adapted from OECD Guideline 105 - Flask Method)

Principle: A saturated solution of the substance in water is prepared, and the concentration of the substance in the aqueous phase is determined after equilibration.

Apparatus:

- Flasks with stoppers
- Constant temperature water bath or shaker
- Centrifuge
- Analytical instrument for quantification (e.g., GC-MS, HPLC)

Procedure:

- Add an excess amount of diethyl maleate to a flask containing a known volume of purified water.
- Seal the flask and place it in a constant temperature bath (e.g., 25 °C) and agitate for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.

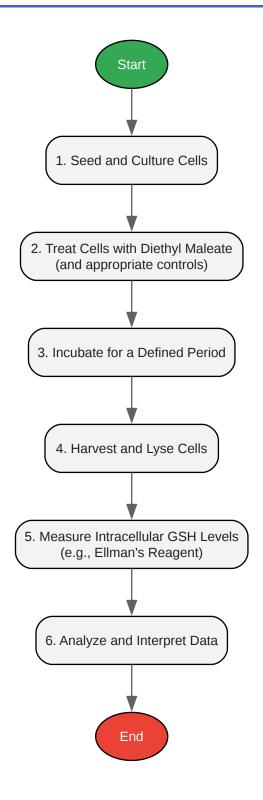


- After equilibration, allow the mixture to stand to permit phase separation.
- Centrifuge the mixture to further separate the aqueous phase from any undissolved diethyl maleate.
- Carefully withdraw an aliquot of the clear aqueous phase.
- Determine the concentration of **diethyl maleate** in the aliquot using a suitable and validated analytical method.

Experimental Workflow: Cellular Glutathione Depletion Assay

The following diagram illustrates a typical workflow for an in vitro experiment to study the effects of **diethyl maleate**-induced glutathione depletion.





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Workflow for a GSH Depletion Assay.

Safety and Handling



Diethyl maleate is a combustible liquid and may be harmful if swallowed. It can cause skin and eye irritation, and may cause an allergic skin reaction. Therefore, appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or in a fume hood. Store in a cool, dry, and well-ventilated place away from sources of ignition and incompatible materials such as strong acids, bases, and oxidizing agents.

Conclusion

Diethyl maleate is a valuable chemical with well-defined physical and chemical properties. Its utility in organic synthesis is significant, and its role as a potent depletor of intracellular glutathione has made it an indispensable tool in biomedical research. A thorough understanding of its properties, reactivity, and safe handling procedures is essential for its effective and safe use in both research and industrial applications. This guide provides a comprehensive foundation for scientists and professionals working with this versatile compound.

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